

Fludarabine's Effect on Cell Cycle Progression in Leukemia Cells: A Technical Guide

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Compound of Interest

Compound Name: *Fludarabine*

Cat. No.: *B1618793*

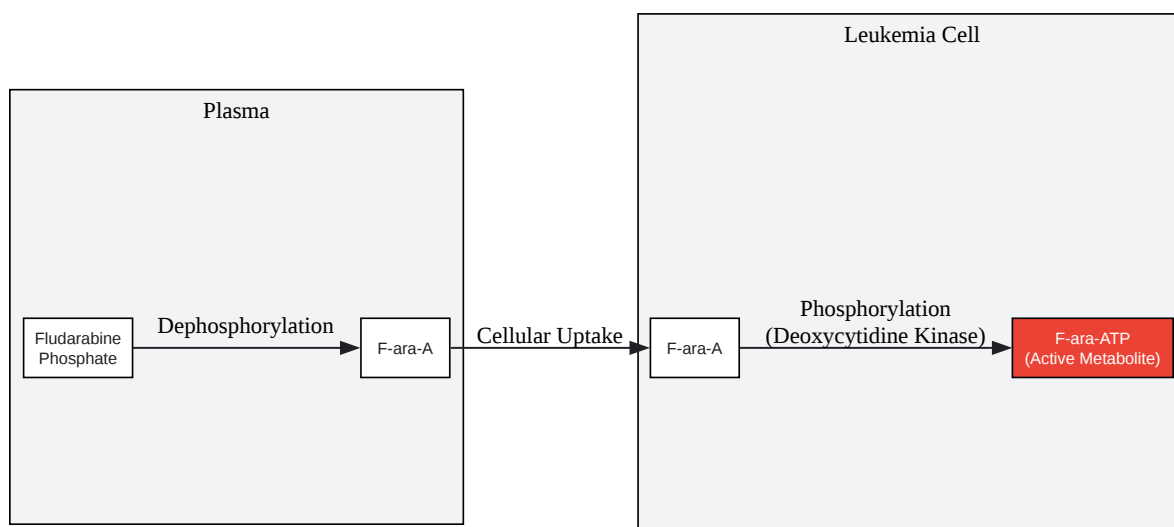
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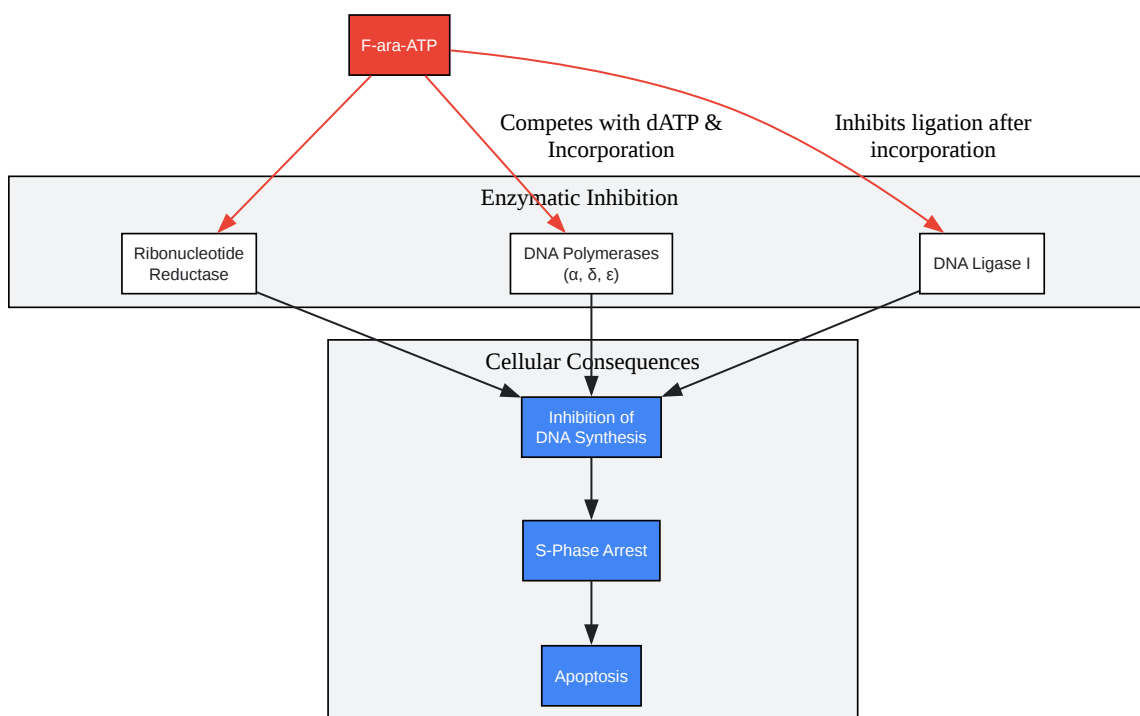
For Researchers, Scientists, and Drug Development Professionals

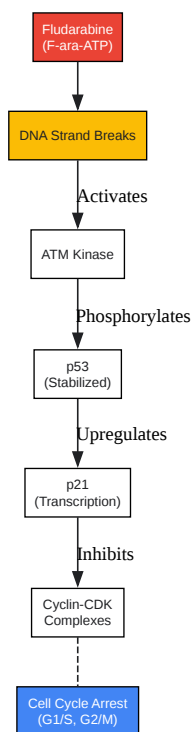
This technical guide provides an in-depth examination of the molecular mechanisms through which **fludarabine**, a purine nucleoside analog, modulates cell cycle progression and induces apoptosis in leukemia cells. It is designed to serve as a comprehensive resource, incorporating quantitative data, detailed experimental protocols, and visual representations of key cellular pathways.

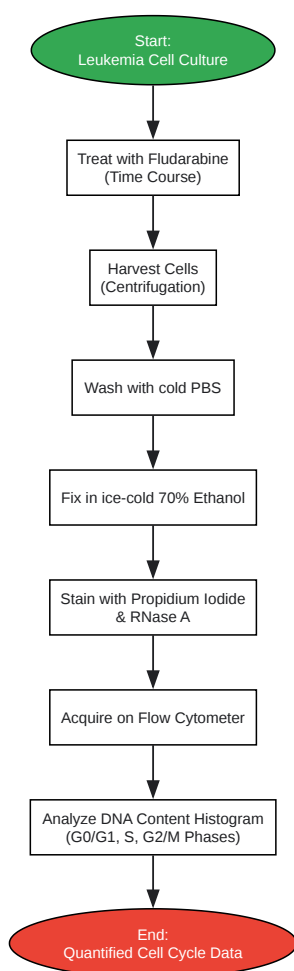
Core Mechanism of Action

Fludarabine (administered as **fludarabine** phosphate) is a prodrug that undergoes metabolic activation to exert its cytotoxic effects.^{[1][2][3]} Upon entering the plasma, it is rapidly dephosphorylated to its nucleoside form, 2-fluoro-ara-A (F-ara-A).^{[4][5]} F-ara-A is then transported into cells and rephosphorylated by deoxycytidine kinase to its active triphosphate form, 2-fluoro-ara-adenosine triphosphate (F-ara-ATP).^{[1][2][4]} This active metabolite is the primary mediator of **fludarabine**'s anti-leukemic activity, primarily through the potent inhibition of DNA synthesis.^{[1][2][6]}









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